

# An In-depth Technical Guide to **tert-Butyl 2,4-dioxopyrrolidine-1-carboxylate**

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## Compound of Interest

**Compound Name:** *Tert-butyl 2,4-dioxopyrrolidine-1-carboxylate*

**Cat. No.:** *B188780*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the available literature on **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate**, a key heterocyclic building block in medicinal chemistry. This document details its physicochemical properties, a proposed synthetic protocol based on established methodologies for analogous compounds, and an overview of the biological significance of the broader class of pyrrolidine-2,4-dione derivatives.

## Physicochemical Properties

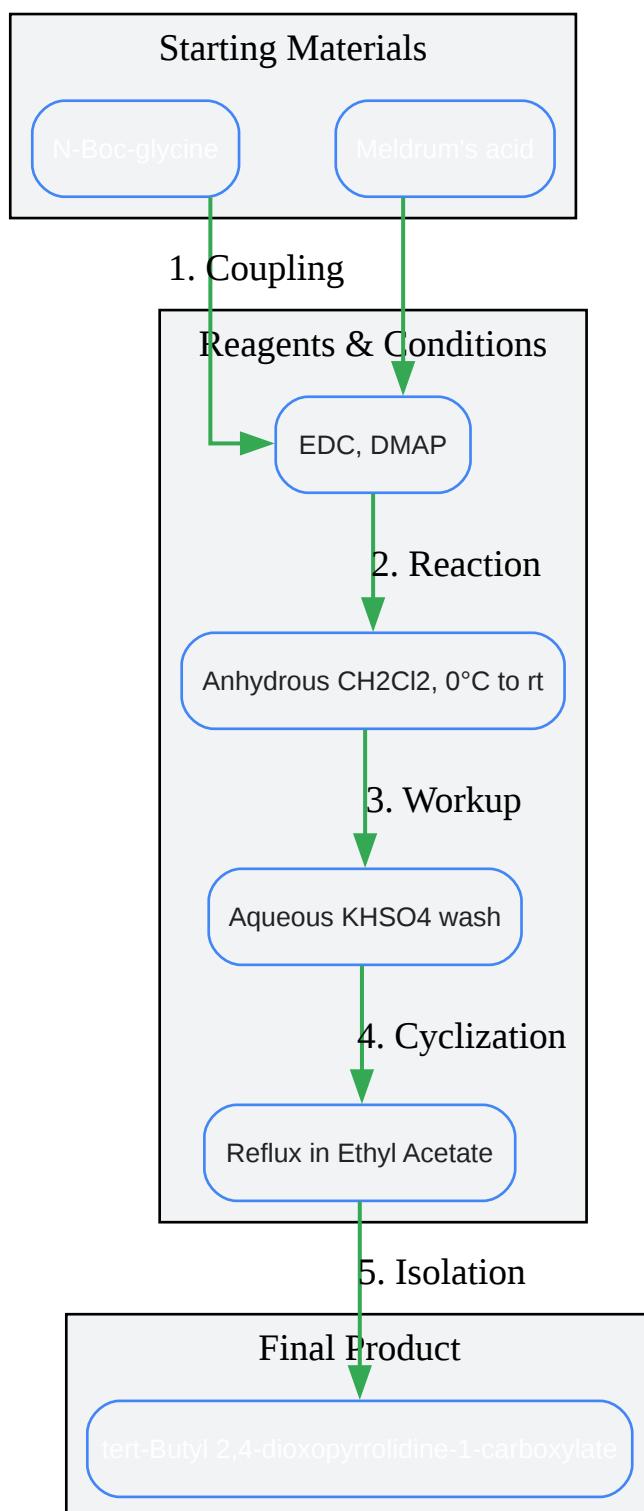
**tert-Butyl 2,4-dioxopyrrolidine-1-carboxylate** is a stable, solid compound at room temperature. Its Boc-protected nitrogen makes it an ideal intermediate for further chemical modifications. Key quantitative data and properties are summarized in the table below.[\[1\]](#)

Property	Value	Reference
CAS Number	182352-59-6	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	199.21 g/mol	<a href="#">[1]</a>
Appearance	White to yellow solid	
Storage Temperature	2-8°C, sealed in dry conditions	
Purity	Typically ≥95%	
Topological Polar Surface Area	63.7 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Donor Count	0	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[1]</a>
Rotatable Bond Count	2	<a href="#">[1]</a>

## Proposed Synthesis

A detailed experimental protocol for the synthesis of **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate** is not explicitly available in the current body of peer-reviewed literature. However, a highly analogous procedure for the synthesis of its six-membered ring counterpart, *tert*-butyl 2,4-dioxopiperidine-1-carboxylate, has been reported. This established method involves the condensation of a Boc-protected amino acid with Meldrum's acid.

By analogy, a plausible and efficient synthetic route to **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate** is proposed, starting from N-Boc-glycine. This proposed workflow is outlined below.



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Proposed synthetic workflow for **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate**.

## Detailed Experimental Protocol (Proposed)

This protocol is adapted from the reported synthesis of tert-butyl 2,4-dioxopiperidine-1-carboxylate.

### Materials:

- N-Boc-glycine
- Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 4-Dimethylaminopyridine (DMAP)
- Anhydrous Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Ethyl Acetate (EtOAc)
- 5% aqueous Potassium Bisulfate ( $\text{KHSO}_4$ )
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

### Procedure:

- Coupling Reaction: To a solution of N-Boc-glycine (1.0 eq.), Meldrum's acid (1.1 eq.), and DMAP (1.5 eq.) in anhydrous  $\text{CH}_2\text{Cl}_2$  at 0°C under a nitrogen atmosphere, add EDC (1.2 eq.).
- Reaction Progression: Allow the resulting solution to warm to room temperature and stir overnight.
- Aqueous Workup: Wash the reaction mixture with 5% aqueous  $\text{KHSO}_4$ . Separate the organic layer, dry it over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and evaporate the solvent under reduced pressure.
- Cyclization: Dissolve the crude intermediate in EtOAc and reflux for 4 hours.

- Isolation and Purification: Reduce the solvent volume under vacuum and allow the solution to crystallize at 4°C overnight. Filter the solid product and wash with cold EtOAc to afford **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate**.

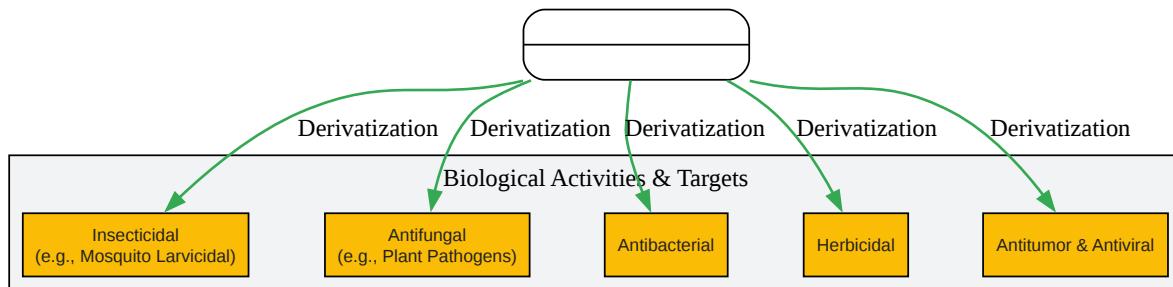
## Biological Activity and Applications of the Pyrrolidine-2,4-dione Core

While **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate** is primarily a synthetic intermediate, the pyrrolidine-2,4-dione core is a recognized pharmacophore present in a variety of biologically active molecules.<sup>[2][3]</sup> This scaffold is found in natural tetramic acids and has been exploited for the development of compounds with a range of therapeutic and agricultural applications.<sup>[2]</sup>

Derivatives of pyrrolidine-2,4-dione have demonstrated significant activity in several areas:

- Insecticidal Activity: Certain derivatives have shown potent larvicidal effects against mosquito species like *Culex quinquefasciatus*.<sup>[2][3]</sup> The presence of an amide group on the pyrrolidine-2,4-dione moiety appears to be important for this activity.<sup>[2]</sup>
- Antifungal Activity: The pyrrolidine-2,4-dione scaffold is a core component of compounds with fungicidal properties against various plant pathogens.<sup>[2][4]</sup>
- Antibacterial Activity: The structural motif has been incorporated into molecules with antibacterial properties.<sup>[3]</sup>
- Herbicidal Activity: Some 3-( $\alpha$ -hydroxy-benzylidene)pyrrolidine-2,4-dione derivatives have been reported to have high herbicidal efficiency.<sup>[2]</sup>
- Other Therapeutic Areas: The pyrrolidine-2,4-dione core is also found in compounds investigated as antitumor and antiviral agents.<sup>[2]</sup>

The diverse biological activities of pyrrolidine-2,4-dione derivatives are often achieved through substitution at the 3-position of the heterocyclic ring.<sup>[2]</sup>



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*Biological applications of the pyrrolidine-2,4-dione scaffold.*

## Conclusion

**tert-Butyl 2,4-dioxopyrrolidine-1-carboxylate** is a valuable building block for the synthesis of more complex molecules, particularly those containing the biologically significant pyrrolidine-2,4-dione core. While a dedicated synthetic procedure for this specific compound is not readily available in the literature, a reliable protocol can be proposed based on established methods for analogous structures. The diverse biological activities of pyrrolidine-2,4-dione derivatives underscore the importance of this scaffold in drug discovery and agrochemical research, making **tert-butyl 2,4-dioxopyrrolidine-1-carboxylate** a key intermediate for further exploration in these fields.

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## References

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